

4-(2-Ethoxy-2-oxoacetamido)benzoic acid

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Ethoxy-2-oxoacetamido)benzoic acid

Cat. No.: B1309249

[Get Quote](#)

An In-depth Technical Guide to 4-(2-Ethoxy-2-oxoacetamido)benzoic Acid

This technical guide provides a detailed overview of **4-(2-Ethoxy-2-oxoacetamido)benzoic acid**, a molecule of interest to researchers and professionals in the fields of chemistry and drug development. This document outlines its fundamental molecular characteristics, a plausible synthetic route, and a conceptual framework for its potential biological activity.

Molecular Profile

The fundamental quantitative data for **4-(2-Ethoxy-2-oxoacetamido)benzoic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ NO ₅
Molecular Weight	237.21 g/mol
IUPAC Name	4-(2-Ethoxy-2-oxoacetamido)benzoic acid

Synthesis Protocol

While a specific protocol for the 4-isomer is not readily available in the cited literature, a reliable synthesis method for the related compound, 2-(2-Ethoxy-2-oxoacetamido)benzoic acid, has

been documented and is detailed below.^{[1][2]} This protocol can be adapted by substituting the starting material with 4-aminobenzoic acid.

Materials:

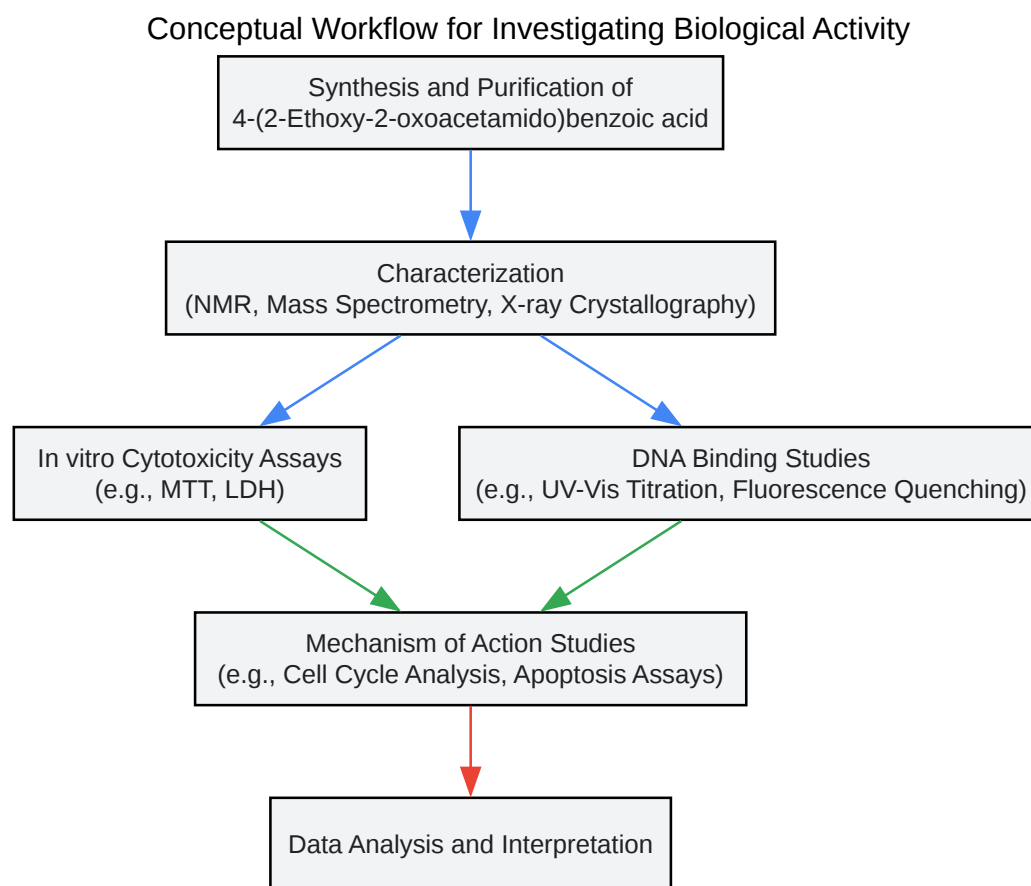
- 4-Aminobenzoic acid (starting material)
- Ethyl chlorooxoacetate
- Tetrahydrofuran (THF)
- Ethanol
- Ether

Procedure:

- A solution of ethyl chlorooxoacetate (10 mmol, 1.13 mL) in 10 mL of THF is prepared.
- In a separate flask, 4-aminobenzoic acid (10 mmol, 1.37 g) is dissolved in 10 mL of THF.
- The solution of ethyl chlorooxoacetate is added dropwise to the 4-aminobenzoic acid solution at a controlled temperature of 273 K (0 °C).
- The resulting mixture is stirred for 2 hours.
- Following the reaction, the solution is concentrated under a vacuum.
- The crude product is precipitated, appearing as a yellowish powder.
- The precipitate is washed with ether and subsequently dried under a vacuum.
- For purification and crystal formation, the product is recrystallized from an ethanol solution via slow evaporation.

Potential Biological Activity and Experimental Workflow

Oxamide derivatives, the class of compounds to which **4-(2-Ethoxy-2-oxoacetamido)benzoic acid** belongs, have garnered interest for their potential cytotoxic and DNA-binding activities.[1]
[2] The following diagram illustrates a conceptual workflow for investigating these properties.

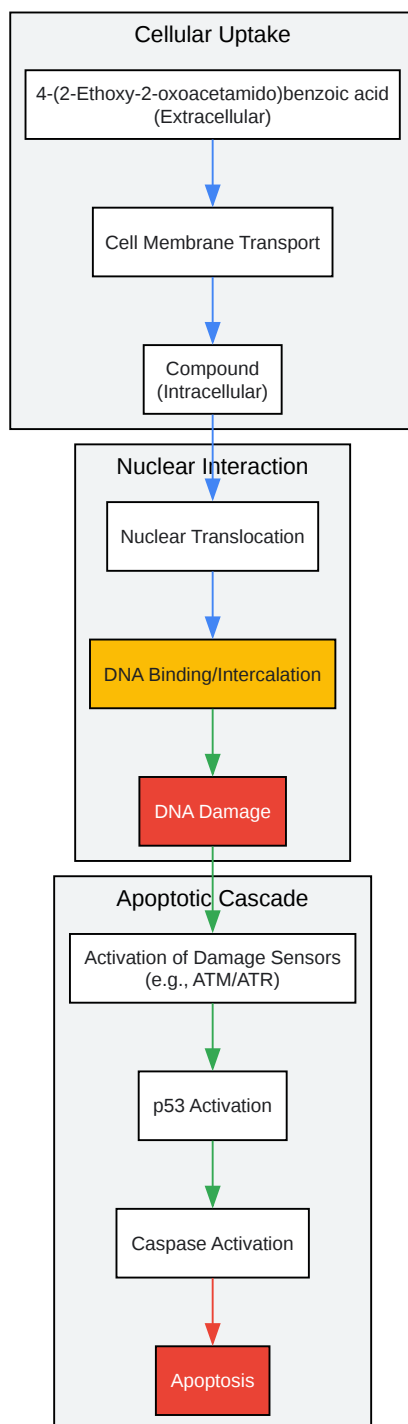


[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis, characterization, and biological evaluation of the target compound.

The following signaling pathway illustrates a hypothetical mechanism of action for a cytotoxic agent that induces apoptosis through DNA interaction.

Hypothetical Signaling Pathway for Cytotoxicity

[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway illustrating the potential cytotoxic mechanism of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Ethoxy-2-oxoacetamido)benzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 2. iucrdata.iucr.org [iucrdata.iucr.org]
- To cite this document: BenchChem. [4-(2-Ethoxy-2-oxoacetamido)benzoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1309249#4-2-ethoxy-2-oxoacetamido-benzoic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com